

# Application of 4-Br-BnIm in Detecting Metal Ions: Information Not Available

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## Compound of Interest

Compound Name: 4-Br-BnIm

Cat. No.: B10856800

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Despite a comprehensive search of scientific literature, no specific information, application notes, or experimental protocols were found for a compound designated "**4-Br-BnIm**" in the context of metal ion detection.

The search yielded general information on various fluorescent probes and sensors used for the detection of a wide range of metal ions. These include sensors based on fluorescent proteins, Schiff base derivatives, aptamers, quantum dots, and metal-organic frameworks. The detected metal ions in these studies include, but are not limited to,  $\text{Ca}^{2+}$ ,  $\text{Zn}^{2+}$ ,  $\text{Co}^{2+}$ ,  $\text{Cu}^{2+}$ ,  $\text{Hg}^{2+}$ ,  $\text{Pb}^{2+}$ ,  $\text{Ag}^{+}$ ,  $\text{Fe}^{3+}$ ,  $\text{Fe}^{2+}$ , and  $\text{Cd}^{2+}$ .

However, none of the retrieved scientific articles or technical documents mention a compound with the specific name "**4-Br-BnIm**." This suggests that this compound may be referred to by a different name in the literature, is a very new or unpublished probe, or does not have established applications in the field of metal ion detection.

Without any specific data on the properties and behavior of "**4-Br-BnIm**" in the presence of metal ions, it is not possible to provide the requested detailed application notes, experimental protocols, quantitative data tables, or diagrams illustrating its signaling pathways or experimental workflows.

Researchers, scientists, and drug development professionals interested in fluorescent metal ion detection are encouraged to consult the broader literature on the topic. Key areas of research in this field include the development of sensors with high selectivity and sensitivity, as well as their application in various biological and environmental samples. General

methodologies often involve spectrofluorometry to measure changes in fluorescence intensity or spectral shifts upon binding of the target metal ion. The choice of buffer systems, pH, and excitation/emission wavelengths are critical parameters that are specific to each sensor-metal ion pair.

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